

An In-depth Technical Guide to 6-Aminohexanenitrile (CAS: 2432-74-8)

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Compound of Interest

Compound Name: 6-Aminohexanenitrile

CAS No.: 31196-10-8

Cat. No.: B7779925

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Introduction to 6-Aminohexanenitrile

6-Aminohexanenitrile, also known as 6-aminocapronitrile or ω -aminocapronitrile, is an organic compound featuring both a primary amine ($-NH_2$) and a nitrile ($-C\equiv N$) functional group. [1][2] This unique structure makes it a valuable intermediate in various chemical syntheses. [1] Its CAS Registry Number is 2432-74-8. [2][3]

Molecular Structure:

- Molecular Formula: $C_6H_{12}N_2$ [2][3]
- Molecular Weight: 112.17 g/mol [4][5]
- Canonical SMILES: NCCCCC#N [2]
- IUPAC Name: **6-aminohexanenitrile** [4][6]

Physicochemical Properties

6-Aminohexanenitrile is a colorless to light yellow liquid under standard conditions.^{[4][7]} A detailed summary of its physical and chemical properties is presented below.

Property	Value	Source(s)
Melting Point	-31.4 °C	^{[2][6]}
Boiling Point	235.5 °C (at 1.01325 bar)	^[6]
129-132 °C (at 26 Torr)	^[2]	
Density	800.256 kg/m ³ (at 25 °C, 1.01325 bar)	^[6]
Refractive Index	1.4475	^{[8][9]}
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol.	^[9]
Purity	Commercially available with a purity of >95.0%.	

Synthesis of 6-Aminohexanenitrile

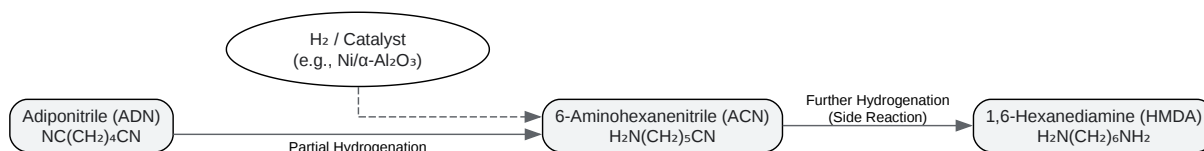
A key synthesis route for **6-Aminohexanenitrile** is the partial hydrogenation of adiponitrile (ADN).^[10] This process is a critical step in a newer, more environmentally friendly method for producing caprolactam, the monomer for Nylon 6.^[10] The challenge in this synthesis is to selectively hydrogenate one of the two nitrile groups of adiponitrile to an amine group, avoiding further reduction to 1,6-hexanediamine (HMDA).^[10]

Catalysts, such as nickel-based catalysts, are employed to achieve high activity and selectivity for 6-aminocapronitrile.^[10] The use of promoters like potassium oxide (K₂O) and lanthanum oxide (La₂O₃) on a support like α -Al₂O₃ has been shown to enhance the catalyst's performance by increasing its stability and the selectivity towards the desired product.^[10]

Experimental Protocol: Catalytic Hydrogenation of Adiponitrile

This protocol is a generalized representation based on established research.^[10]

- **Catalyst Preparation:** A series of Ni/ α -Al₂O₃ catalysts, optionally doped with K₂O and La₂O₃, are prepared by the impregnation method.
- **Catalyst Reduction:** The catalyst is placed in a fixed-bed reactor and reduced under a hydrogen flow at a high temperature (e.g., 623 K) for several hours.
- **Reaction Setup:** The reaction is carried out in a continuous flow system using a tubular stainless steel fixed-bed reactor.
- **Reaction Conditions:** A solution of adiponitrile in a solvent like ethanol is fed into the reactor along with hydrogen gas. The reaction is typically conducted under atmospheric pressure and at an elevated temperature (e.g., 453 K).^[10]
- **Product Analysis:** The reaction products are collected and analyzed by gas chromatography (GC) to determine the conversion of adiponitrile and the selectivity for **6-aminohexanenitrile**.



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Caption: Synthesis of **6-Aminohexanenitrile** via partial hydrogenation of adiponitrile.

Chemical Reactivity and Key Reactions

The bifunctional nature of **6-Aminohexanenitrile** allows it to undergo a variety of chemical transformations at both the amine and nitrile groups.

Hydrolysis of the Nitrile Group

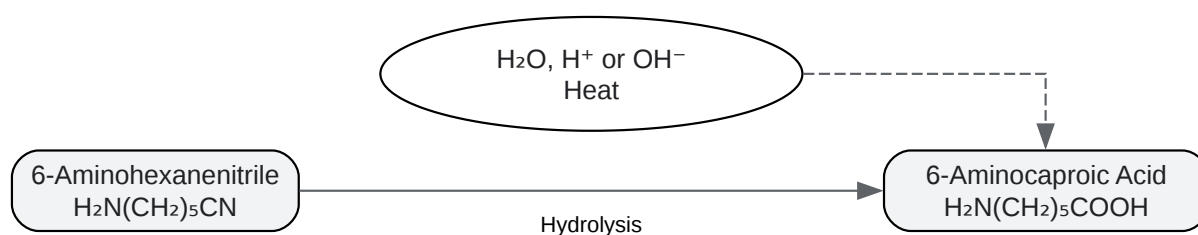
The nitrile group can be hydrolyzed to a carboxylic acid, yielding 6-aminocaproic acid (also known as ϵ -aminocaproic acid). This reaction can be performed under acidic or basic

conditions.[11] 6-aminocaproic acid is a precursor to Nylon 6 and also has pharmaceutical applications.[12]

Experimental Protocol: Hydrolysis to 6-Aminocaproic Acid

This protocol is based on the general principles of nitrile hydrolysis.[11][13]

- **Reaction Setup:** **6-Aminohexanenitrile** is dissolved in an aqueous solution of a strong acid (e.g., hydrochloric acid) or a strong base (e.g., sodium hydroxide).
- **Heating:** The mixture is heated under reflux for a sufficient period to ensure complete hydrolysis.
- **Work-up (Acidic Hydrolysis):** The resulting solution is often decolorized and evaporated to yield the hydrochloride salt of the amino acid. The free amino acid can be obtained by using an ion-exchange resin.[13]
- **Work-up (Basic Hydrolysis):** The reaction mixture is neutralized with an acid to precipitate the amino acid, which can then be collected by filtration.
- **Purification:** The crude 6-aminocaproic acid can be further purified by recrystallization.



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Caption: Hydrolysis of **6-Aminohexanenitrile** to 6-Aminocaproic Acid.

Reduction of the Nitrile Group

The nitrile group can be reduced to a primary amine, resulting in the formation of 1,6-hexanediamine (hexamethylenediamine). This reaction is typically carried out using catalytic hydrogenation.

Applications

6-Aminohexanenitrile is a crucial intermediate in several industrial processes.

- **Polymer Synthesis:** Its primary application is as a precursor in the production of polyamides, most notably Nylon 6.^[1] The polymerization can proceed through the hydrolysis of the nitrile to a carboxylic acid, followed by polycondensation.^[14]
- **Pharmaceuticals:** It serves as a building block in the synthesis of various pharmaceutical compounds.^[1]
- **Fine Chemicals:** Its versatile reactivity makes it a useful intermediate in the synthesis of other fine and specialty chemicals.^[1]

Analytical Methods

A variety of analytical techniques can be employed for the characterization and quantification of **6-Aminohexanenitrile**.

- **Chromatography:** Gas chromatography (GC) and high-performance liquid chromatography (HPLC) are commonly used for separating and quantifying **6-Aminohexanenitrile** in mixtures.^{[15][16]}
- **Spectroscopy:**
 - **Infrared (IR) Spectroscopy:** The IR spectrum of **6-Aminohexanenitrile** will show characteristic absorption bands for the N-H stretching of the primary amine (typically two peaks in the 3500-3400 cm^{-1} region) and the C $\equiv$ N stretching of the nitrile group (around 2250 cm^{-1}).^{[3][17]}
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR spectroscopy can be used to identify the different types of protons in the molecule. The protons on the carbons adjacent to the amine and nitrile groups will have distinct chemical shifts.^[17] ^{13}C NMR will show characteristic signals for the carbon atoms in the molecule, including the nitrile carbon.^{[4][17]}

- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of **6-Aminohexanenitrile**.[\[3\]](#)

Safety and Toxicology

6-Aminohexanenitrile is classified as a hazardous substance and should be handled with appropriate safety precautions.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4 (Harmful if swallowed) [4] [18]
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns and eye damage) or Category 2 (Causes skin irritation) [4] [18]
Serious Eye Damage/Eye Irritation	Category 2 (Causes serious eye irritation) [4]
Acute Toxicity, Inhalation	Warning (Harmful if inhaled) [4]
Specific Target Organ Toxicity	May cause respiratory irritation [4]

Handling Precautions:

- Handle in a well-ventilated area.[\[18\]](#)
- Wear suitable protective clothing, including chemical-impermeable gloves and eye/face protection.[\[18\]](#)
- Avoid contact with skin and eyes.[\[18\]](#)
- Avoid breathing mist, gas, or vapors.[\[18\]](#)
- Keep away from sources of ignition.[\[18\]](#)

Toxicological Data:

- LD50 (Oral, rat): 820 mg/kg
- LDLo (Skin, rabbit): 3160 mg/kg

- In lethal-dose studies on rabbits via skin absorption, it has been observed to cause somnolence and acute pulmonary edema.[4][7]

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